

Proper Disposal of Cenicriviroc Mesylate: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Cenicriviroc mesylate*

Cat. No.: *B1663809*

[Get Quote](#)

Essential guidelines for the safe handling and disposal of **Cenicriviroc mesylate** in a research environment, ensuring operational safety and regulatory compliance.

For researchers and scientists in the fast-paced world of drug development, adherence to proper laboratory safety and chemical handling protocols is paramount. This guide provides detailed, step-by-step procedures for the proper disposal of **Cenicriviroc mesylate**, a dual CCR2 and CCR5 antagonist. While **Cenicriviroc mesylate** is not classified as a hazardous substance according to the Globally Harmonized System (GHS), responsible disposal is crucial to maintain a safe laboratory environment and to ensure compliance with environmental regulations.^{[1][2]}

Chemical and Physical Properties

A summary of the key physical and chemical properties of **Cenicriviroc mesylate** is provided below. This information is essential for understanding its behavior and potential environmental impact.

Property	Value
Appearance	Solid[1]
Melting/Freezing Point	145.5-147.5°C[1]
Water Solubility	No data available[1]
Flammability	Product is not flammable[2]
NFPA Ratings	Health: 0, Fire: 0, Reactivity: 0[2]
HMIS-ratings	Health: 0, Fire: 0, Reactivity: 0[2]
Water Hazard Class	1 (Slightly hazardous for water)[2]

Experimental Protocols: Disposal Procedures

The following protocols outline the recommended procedures for the disposal of **Cenicriviroc mesylate** in a laboratory setting. These steps are designed to minimize risk and ensure compliance with general laboratory waste guidelines.

Step 1: Waste Identification and Segregation

- Initial Assessment: Determine the form of the **Cenicriviroc mesylate** waste (e.g., pure compound, solutions, contaminated labware).
- Segregation: Although not classified as hazardous, it is good practice to segregate **Cenicriviroc mesylate** waste from other chemical waste streams to avoid accidental mixing with incompatible substances.

Step 2: Unused or Expired **Cenicriviroc Mesylate** (Solid Form)

- Containerization: Place the solid **Cenicriviroc mesylate** waste in a clearly labeled, sealed container. The original container is ideal if it is intact and can be securely closed.
- Labeling: Label the container as "**Cenicriviroc Mesylate** for Disposal." Include the quantity and date of accumulation.

- Disposal: Arrange for disposal through your institution's chemical waste management program. Follow their specific procedures for non-hazardous chemical waste.

Step 3: **Cenicriviroc Mesylate** Solutions

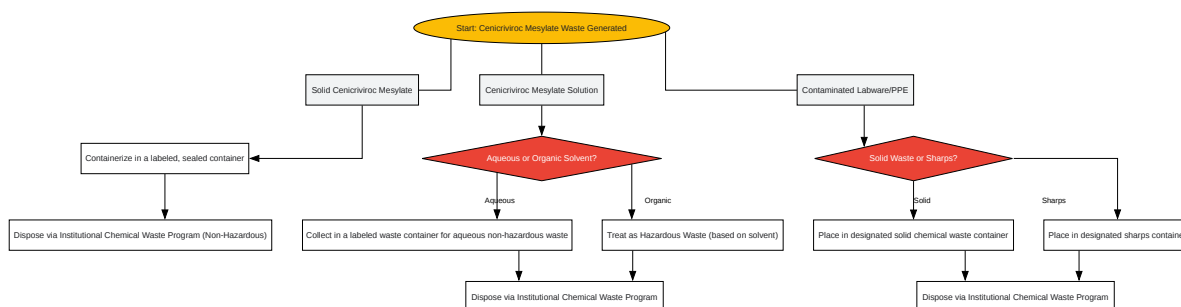
- Aqueous Solutions: Given its "slightly hazardous for water" classification, avoid disposing of large quantities of **Cenicriviroc mesylate** solutions down the drain.^[2] Collect aqueous solutions in a designated, sealed, and clearly labeled waste container.
- Organic Solvent Solutions: If **Cenicriviroc mesylate** is dissolved in a hazardous solvent, the entire solution must be treated as hazardous waste. Dispose of it according to your institution's guidelines for the specific solvent used.
- Labeling: Label the waste container with the full chemical names of all components, including solvents and their approximate concentrations.

Step 4: Contaminated Labware and Personal Protective Equipment (PPE)

- Solid Waste: Dispose of contaminated items such as gloves, weighing papers, and pipette tips in a designated solid chemical waste container.
- Sharps: Any contaminated sharps (e.g., needles, broken glass) must be placed in a designated sharps container for hazardous waste.
- Decontamination: Glassware that has come into contact with **Cenicriviroc mesylate** should be rinsed with an appropriate solvent (e.g., ethanol or acetone) before washing. The rinsate should be collected and disposed of as chemical waste.

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Cenicriviroc mesylate**.



[Click to download full resolution via product page](#)

Caption: Disposal workflow for **Cenicriviroc mesylate**.

Regulatory Compliance

While **Cenicriviroc mesylate** is not classified as a hazardous waste under the Resource Conservation and Recovery Act (RCRA), all disposal activities must adhere to local, state, and federal regulations.^[1] It is the responsibility of the researcher to be aware of and comply with their institution's specific waste management policies. This substance is not found on the P or U lists of hazardous wastes.^{[3][4][5][6]}

By following these guidelines, researchers can ensure the safe and responsible disposal of **Cenicriviroc mesylate**, contributing to a secure and compliant laboratory environment.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. cdn.caymanchem.com [cdn.caymanchem.com]
- 3. epa.gov [epa.gov]
- 4. 5.1 Listed Hazardous Wastes (F, K, U, and P lists) [ehs.cornell.edu]
- 5. pca.state.mn.us [pca.state.mn.us]
- 6. Pharmaceutical waste codes - Washington State Department of Ecology [ecology.wa.gov]
- To cite this document: BenchChem. [Proper Disposal of Cenicriviroc Mesylate: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1663809#cenicriviroc-mesylate-proper-disposal-procedures>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com